

# Safe Disposal of Xylose-1-13C: A Procedural Guide

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## Compound of Interest

Compound Name: Xylose-1-13C

Cat. No.: B15140724

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For researchers, scientists, and drug development professionals, the proper handling and disposal of isotopically labeled compounds like **Xylose-1-13C** is paramount for laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of **Xylose-1-13C** waste.

## Properties of D-Xylose-1-13C

A thorough understanding of the compound's properties is the first step in safe handling. The following table summarizes key quantitative data for D-**Xylose-1-13C**.

Property	Value	Reference
Molecular Formula	$^{13}\text{CC}_4\text{H}_{10}\text{O}_5$	
Molecular Weight	151.12 g/mol	
CAS Number	70849-21-7	[1]
Appearance	White to off-white powder/solid	[1][2]
Melting Point	152-154 °C	[1]
Solubility	Soluble in water.	[1][3]
Isotopic Purity	99 atom % $^{13}\text{C}$	

## Disposal Protocol for Xylose-1-13C

This protocol outlines the step-by-step procedure for the safe disposal of **Xylose-1-13C** waste generated in a laboratory setting.

### 1. Waste Segregation and Collection:

- Solid Waste:
- Collect all solid **Xylose-1-13C** waste, including contaminated personal protective equipment (PPE) such as gloves and weighing papers, in a designated, clearly labeled, and sealed waste container.
- The container should be made of a material compatible with the chemical and should be kept closed when not in use.
- Liquid Waste:
- If **Xylose-1-13C** is dissolved in a solvent, collect the liquid waste in a separate, labeled, and sealed container.
- The label should clearly indicate "**Xylose-1-13C** in [Solvent Name]".
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

### 2. Packaging for Disposal:

- Ensure all waste containers are securely sealed to prevent leaks or spills.
- The exterior of the container should be clean and free of contamination.
- Label the container with a hazardous waste tag as required by your institution and local regulations. The tag should include:
- The full chemical name: "**Xylose-1-13C**"
- The quantity of waste.
- The date of accumulation.
- Any associated hazards (though Xylose is not generally considered highly hazardous, it is good practice to note it is a chemical substance for disposal).<sup>[2][4]</sup>

### 3. Storage Pending Disposal:

- Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
- This area should be well-ventilated, secure, and away from general laboratory traffic.
- Follow your institution's guidelines for the maximum allowable time for waste storage.

#### 4. Final Disposal:

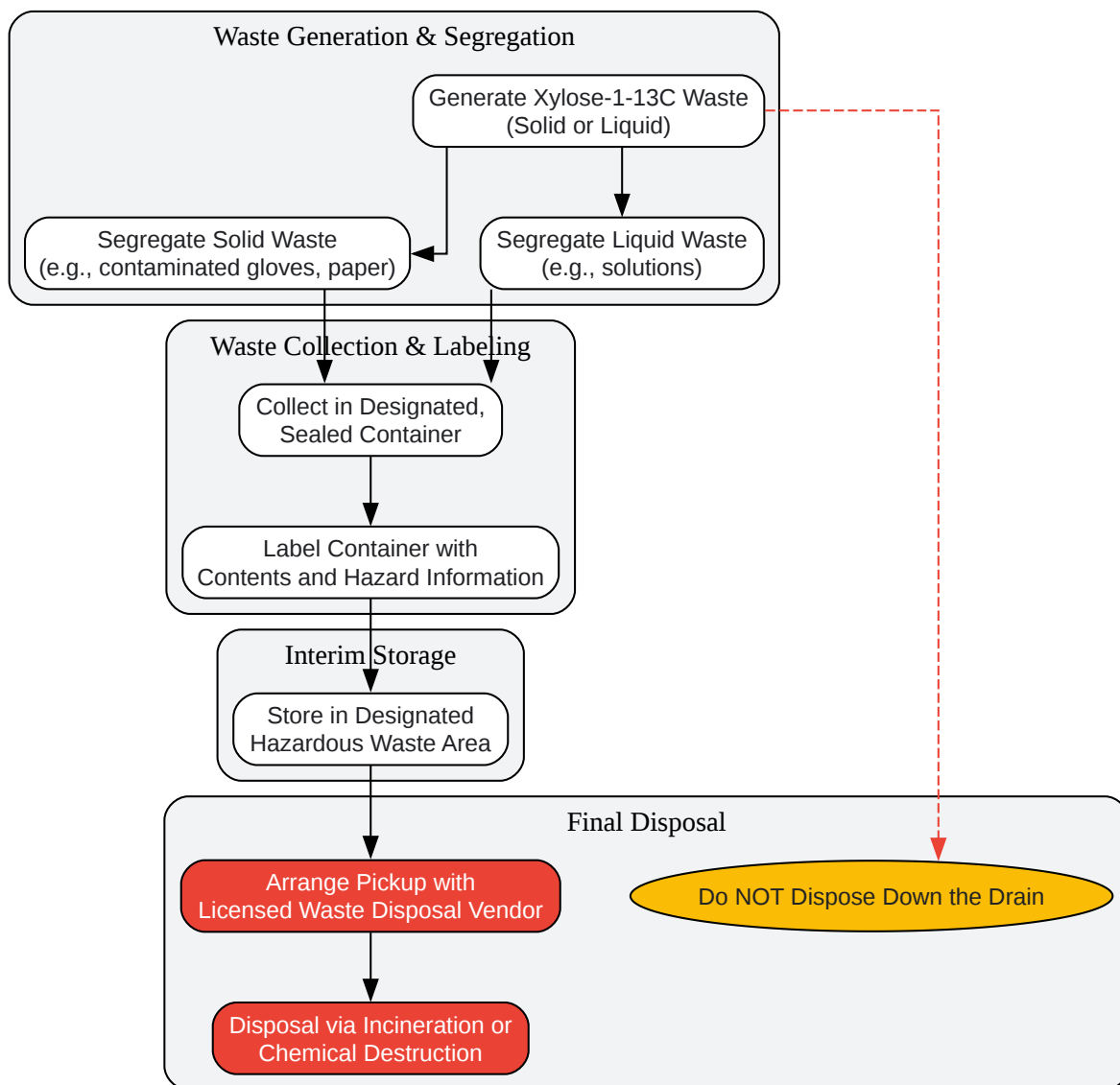
- The disposal of **Xylose-1-13C** must be conducted through a licensed chemical waste disposal company.[\[5\]](#)[\[6\]](#)
- Contact your institution's EHS department to arrange for the pickup and disposal of the waste.
- The recommended methods of disposal are licensed chemical destruction or controlled incineration with flue gas scrubbing.[\[5\]](#)[\[6\]](#)
- Crucially, do not discharge **Xylose-1-13C** waste into the sewer system.[\[5\]](#)[\[6\]](#)

#### 5. Contaminated Packaging:

- Empty containers that held **Xylose-1-13C** should be triple-rinsed with an appropriate solvent.[\[5\]](#)[\[6\]](#)
- The rinsate should be collected as hazardous liquid waste.
- After thorough cleaning, the container can be offered for recycling or reconditioning, or it can be punctured to prevent reuse.[\[5\]](#)[\[6\]](#)

## Workflow for Safe Disposal of Xylose-1-13C

The following diagram illustrates the logical steps for the proper disposal of **Xylose-1-13C**.



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Caption: Workflow for the safe disposal of **Xylose-1-13C** waste.

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